

Paxalisib (GDC-0084) Profile and Dual Inhibition Rationale

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Paxalisib

CAS No.: 1382979-44-3

Cat. No.: S528760

[Get Quote](#)

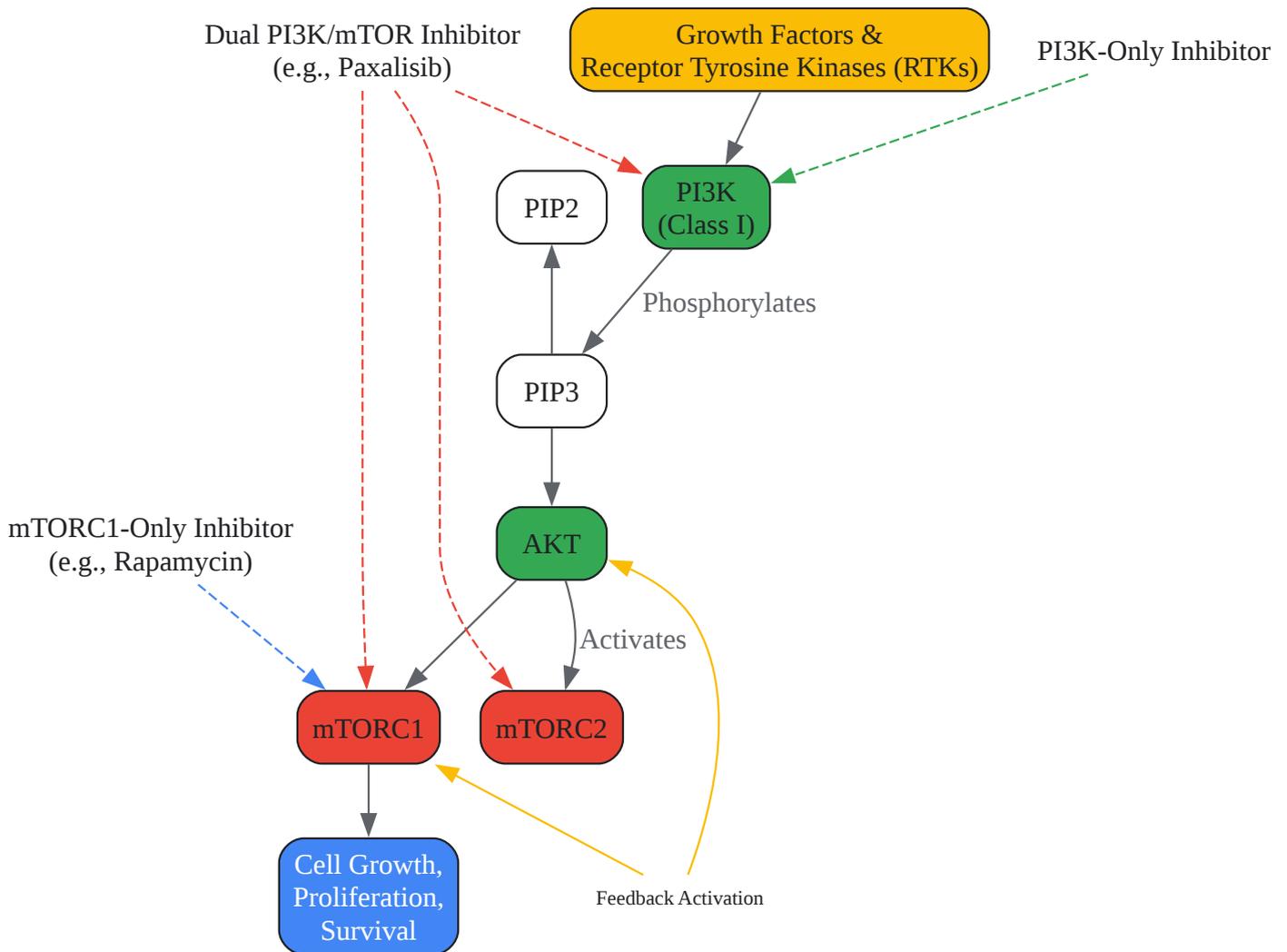
Paxalisib (GDC-0084) is a central nervous system (CNS)-penetrant small molecule inhibitor developed for treating glioblastoma multiforme (GBM). Its design is based on a pyrimidine scaffold, which is integral to achieving effective exposure in the brain [1].

This drug is characterized as a **dual PI3K/mTOR inhibitor**. This means a single molecule is designed to simultaneously inhibit multiple key nodes in the PI3K/AKT/mTOR signaling cascade [1] [2].

Feature	Description
Lead Compound	GDC-0084 [1]
Chemical Scaffold	Pyrimidine-based core structure [1]
Primary Indication	Glioblastoma Multiforme (GBM) [1]
Key Design Goal	Blood-brain barrier (BBB) penetration and dual PI3K/mTOR pathway inhibition [1]
Inhibition Type	Dual PI3K and mTOR inhibitor [1] [2]

The therapeutic rationale for using a dual inhibitor like **Paxalisib**, instead of agents that target only PI3K or mTOR alone, is to achieve more comprehensive pathway suppression and prevent compensatory feedback mechanisms that can lead to drug resistance [3] [2].

The following diagram illustrates the PI3K/AKT/mTOR pathway and the strategic points targeted by different inhibitor types.



[Click to download full resolution via product page](#)

Experimental Context for Pathway Analysis

The methodologies below are commonly used in studies cited within the search results to evaluate the effects of PI3K/mTOR pathway inhibition, providing context for how potency data is typically generated.

- **Cell Viability Assays (e.g., MTT/CKK-8):** Used to determine the half-maximal inhibitory concentration (IC50) of a drug, measuring its effect on cancer cell proliferation [4] [5] [3].
- **Western Blot Analysis:** Essential for confirming target engagement by quantifying reductions in phosphorylation levels of pathway components, such as p-AKT (a marker for PI3K/AKT activity) and p-S6K/p-4E-BP1 (markers for mTORC1 activity) [4] [5] [6].
- **Gene Expression Analysis (qRT-PCR):** Assesses the downstream transcriptional effects of pathway inhibition, such as the downregulation of genes like *BCL-2* (anti-apoptotic) or *HIF- α* (hypoxia response) [5].
- **Migration/Invasion Assays (e.g., Wound Healing):** Evaluates the functional impact of inhibition on cancer cell metastatic potential [4] [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Synthesis and evaluation of pyrimidine derivatives for ... [sciencedirect.com]
2. Recent Advances in Dual PI3K/mTOR Inhibitors for Tumour ... [pmc.ncbi.nlm.nih.gov]
3. PI3K/mTOR Signaling Pathway Dual Inhibition for the ... [mdpi.com]
4. Pharmacological Inhibition of the PI3K/AKT/mTOR Pathway in ... [pmc.ncbi.nlm.nih.gov]
5. mTOR pathway targeted inhibition via Rapamycin-loaded ... [nature.com]
6. mTORC1-selective inhibitors rescue cellular phenotypes in ... [frontiersin.org]

To cite this document: Smolecule. [Paxalisib (GDC-0084) Profile and Dual Inhibition Rationale].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b528760#paxalisib-pi3k-inhibition-versus-mtor-inhibition-potency>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com